

Solubility of Iron(III) perchlorate hydrate in water and polar solvents

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Compound of Interest

Compound Name: *Iron(III) perchlorate hydrate*

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Solubility Profile of Iron(III) Perchlorate Hydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **iron(III) perchlorate hydrate** in water and various polar solvents. The information is intended to support research, development, and formulation activities where this compound is utilized.

Introduction

Iron(III) perchlorate hydrate, with the general formula $\text{Fe}(\text{ClO}_4)_3 \cdot x\text{H}_2\text{O}$, is a versatile and highly hygroscopic inorganic salt. It serves as a potent oxidizing agent and a source of the ferric ion (Fe^{3+}) in various chemical reactions. Its utility in organic synthesis, as a catalyst, and in analytical chemistry necessitates a thorough understanding of its solubility characteristics in different solvent systems.^{[1][2]} This guide summarizes the available quantitative and qualitative solubility data, outlines experimental protocols for solubility determination, and provides a visual representation of a general experimental workflow.

Physicochemical Properties

A summary of the key physicochemical properties of **iron(III) perchlorate hydrate** is presented in Table 1.

Table 1: Physicochemical Properties of **Iron(III) Perchlorate Hydrate**

Property	Value	References
Chemical Formula	$\text{Fe}(\text{ClO}_4)_3 \cdot x\text{H}_2\text{O}$	[2]
Appearance	Pale violet to yellow crystalline solid	[3][4]
Hygroscopicity	Highly hygroscopic	[5]
Oxidizing Properties	Strong oxidizing agent	[6]

Solubility Data

The solubility of **iron(III) perchlorate hydrate** is a critical parameter for its application in solution-based chemistry. The following sections and tables summarize the available data.

Solubility in Water

Iron(III) perchlorate hydrate is known to be soluble in water.[4][5][6][7] A specific quantitative data point has been reported in the literature, indicating that iron(III) perchlorate nonahydrate crystallizes from an aqueous solution of 54.41 wt% $\text{Fe}(\text{ClO}_4)_3$ at 263 K (-10.15 °C).[8] This suggests a high solubility at this low temperature.

Table 2: Quantitative Solubility of **Iron(III) Perchlorate Hydrate** in Water

Temperature (°C)	Solute	Solvent	Solubility (wt%)
-10.15	Iron(III) Perchlorate ($\text{Fe}(\text{ClO}_4)_3$)	Water	54.41

Note: This value corresponds to the concentration of the saturated solution from which the nonahydrate crystallizes.

Solubility in Polar Organic Solvents

Qualitative data indicates that **iron(III) perchlorate hydrate** exhibits solubility in a range of polar organic solvents. It is reported to have high solubility in most organic solvents.[1] More

specifically, it is described as being slightly soluble in dimethyl sulfoxide (DMSO) and methanol. [\[5\]](#)[\[6\]](#)

Table 3: Qualitative Solubility of **Iron(III) Perchlorate Hydrate** in Polar Organic Solvents

Solvent	Qualitative Solubility	References
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[5] [6]
Methanol	Slightly Soluble	[5] [6]

Quantitative solubility data for these and other polar organic solvents like ethanol and acetone are not readily available in the reviewed literature.

Experimental Protocol for Solubility Determination

The following section details a general experimental protocol for determining the solubility of a compound like **iron(III) perchlorate hydrate** in a given solvent. The isothermal saturation method followed by gravimetric analysis is a common and reliable technique.

Principle

A saturated solution is prepared by equilibrating an excess amount of the solute with the solvent at a constant temperature. The concentration of the solute in the saturated solution is then determined, which represents its solubility at that specific temperature.

Materials and Equipment

- **Iron(III) perchlorate hydrate**
- Solvent of interest (e.g., water, ethanol)
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible)

- Drying oven
- Desiccator
- Beakers and other standard laboratory glassware

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **iron(III) perchlorate hydrate** to a known volume of the solvent in a sealed container. The presence of undissolved solid is essential to ensure saturation.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Analysis:
 - Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or dissolution.
 - Filter the collected sample through a syringe filter, also at the experimental temperature, to remove any suspended solid particles.
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer a precise volume of the clear filtrate into the pre-weighed evaporating dish and weigh it again to determine the mass of the solution.
 - Carefully evaporate the solvent in a drying oven at an appropriate temperature until a constant weight of the dry solid (iron(III) perchlorate) is achieved.
 - Cool the evaporating dish containing the residue in a desiccator and weigh it accurately.

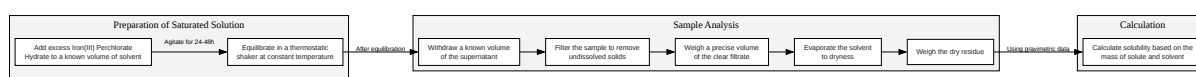
Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 g solvent)} = \frac{[(\text{mass of dish} + \text{dry solid}) - (\text{mass of empty dish})] / [(\text{mass of dish} + \text{solution}) - (\text{mass of dish} + \text{dry solid})]}{1} \times 100$$

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility using the isothermal saturation method.



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide has summarized the currently available information on the solubility of **iron(III) perchlorate hydrate** in water and polar organic solvents. While it is established to be highly soluble in water, with a specific data point at low temperature, quantitative data in common organic solvents is sparse. The provided experimental protocol offers a reliable method for researchers to determine the solubility in their specific solvent systems of interest. A clear understanding of its solubility is paramount for the effective and safe use of **iron(III) perchlorate hydrate** in various scientific and industrial applications.

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